

Benzamide-15N: A Technical Guide to Structure, Isotopic Labeling, and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzamide-15N

Cat. No.: B123844

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Benzamide-15N**, a stable isotope-labeled compound crucial for a variety of research and development applications. The document details its structure, methods of isotopic labeling, analytical protocols, and key uses in the scientific field, with a focus on quantitative data and experimental methodologies.

Structure and Physicochemical Properties

Benzamide-15N is an isotopologue of Benzamide, where the naturally abundant nitrogen-14 (^{14}N) atom in the amide group is replaced by the stable, heavier isotope nitrogen-15 (^{15}N).^[1] This substitution is foundational to its utility in analytical chemistry, as it allows the molecule to be distinguished from its natural counterpart by mass-sensitive and nuclear magnetic resonance techniques.^[1] The fundamental structure consists of a benzene ring attached to a ^{15}N -labeled carboxamide group.^{[2][3]}

Table 1: Physicochemical Properties of **Benzamide-15N**

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₅ CO ¹⁵ NH ₂	
Molecular Weight	~122.13 g/mol	[4][5]
Labeled CAS Number	31656-62-9	[4][6]
Unlabeled CAS Number	55-21-0	[4][5]
Appearance	White to off-white solid/crystals	[2]
Melting Point	125-128 °C	
Isotopic Purity	Typically ≥98 atom % ¹⁵ N	
Chemical Purity	Typically ≥98%	[4][5]
Mass Shift	M+1	

Isotopic Labeling: Synthesis and Incorporation

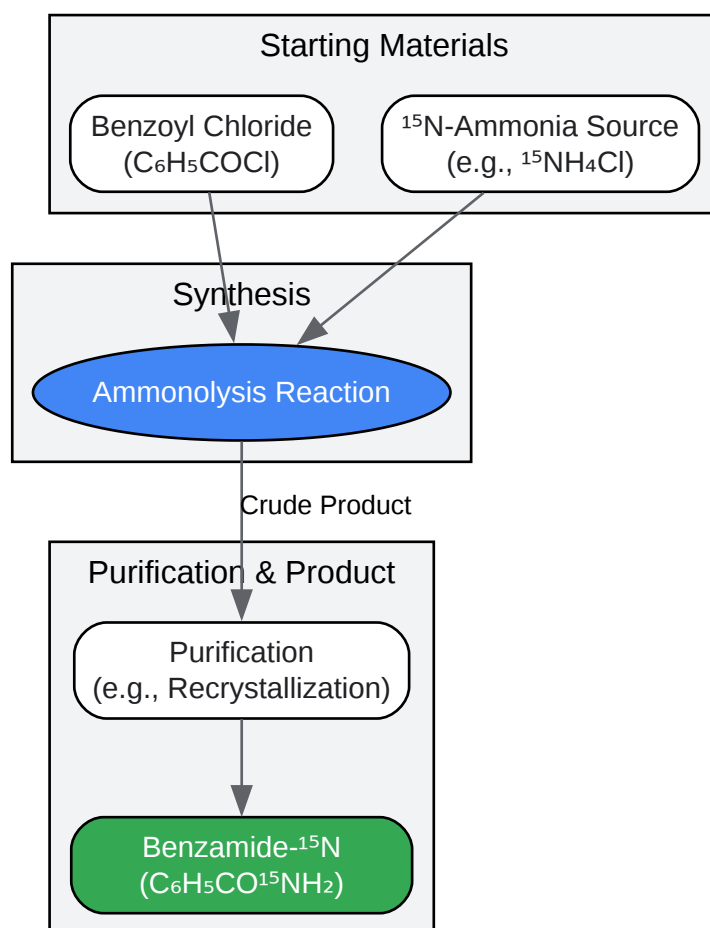
The introduction of the ¹⁵N isotope into the benzamide structure is a critical step that enables its function as a tracer or internal standard. Several methodologies can be employed for ¹⁵N isotopic labeling.

General Labeling Strategies

- **Direct Incorporation:** This is the most straightforward approach, involving the use of ¹⁵N-labeled precursors in the chemical synthesis. For Benzamide-¹⁵N, this would typically involve reacting benzoyl chloride with a ¹⁵N-labeled ammonia source, such as ¹⁵N-ammonium chloride (¹⁵NH₄Cl) or ¹⁵N-ammonia gas (¹⁵NH₃).[1]
- **Isotopic Exchange:** In this method, the ¹⁴N atom in an existing amide molecule is swapped for a ¹⁵N atom.[1] While more complex for a simple molecule like benzamide, late-stage isotopic exchange techniques have been developed for more complex primary amines, offering a pathway to introduce ¹⁵N without requiring a complete de novo synthesis.[7]
- **Biosynthetic Incorporation:** For producing ¹⁵N-labeled biomolecules like proteins, microorganisms (e.g., E. coli) are cultured in a minimal medium where the sole nitrogen source is a ¹⁵N-labeled compound, such as ¹⁵NH₄Cl. This results in the uniform incorporation

of ^{15}N into all nitrogen-containing biomolecules, including the amide bonds of the protein backbone.[1][8][9]

The diagram below illustrates a generalized workflow for the direct synthesis of **Benzamide- ^{15}N** .



[Click to download full resolution via product page](#)

Generalized Synthetic Workflow for **Benzamide- ^{15}N** .

Experimental Protocols and Analytical Characterization

The precise characterization of **Benzamide- ^{15}N** is essential to confirm its isotopic enrichment and chemical purity. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are the primary analytical techniques used.

NMR Spectroscopy Protocol

^{15}N NMR spectroscopy directly probes the labeled nitrogen nucleus, providing information about its chemical environment.^{[10][11]} It is a definitive method for confirming the position of the isotopic label.

General Protocol for ^{15}N NMR Acquisition:

- **Sample Preparation:** Dissolve a precisely weighed sample of **Benzamide- ^{15}N** (typically to a concentration of ~0.1 M) in a suitable deuterated solvent (e.g., DMSO- d_6).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe capable of detecting the ^{15}N frequency (~40.5 MHz on a 400 MHz instrument).^[10]
- **Referencing:** Use an external reference standard, such as neat nitromethane (CH_3NO_2), set to 0.0 ppm.^[10]
- **Acquisition Parameters:**
 - Employ a gated decoupling sequence to suppress the Nuclear Overhauser Effect (NOE), ensuring accurate quantification.^[10]
 - Set the probe temperature (e.g., 30 °C) for consistency.^[10]
 - Use a pulse angle less than 90° (e.g., ~30°) combined with a suitable relaxation delay (e.g., 5 seconds) to allow for adequate spin relaxation between scans.^[10]
 - Acquire a sufficient number of scans to achieve a high signal-to-noise ratio, which may require several hours of acquisition time due to the low gyromagnetic ratio of ^{15}N .^[10]
- **Data Processing:** Process the resulting Free Induction Decay (FID) with appropriate Fourier transformation and phase correction to obtain the final ^{15}N NMR spectrum.

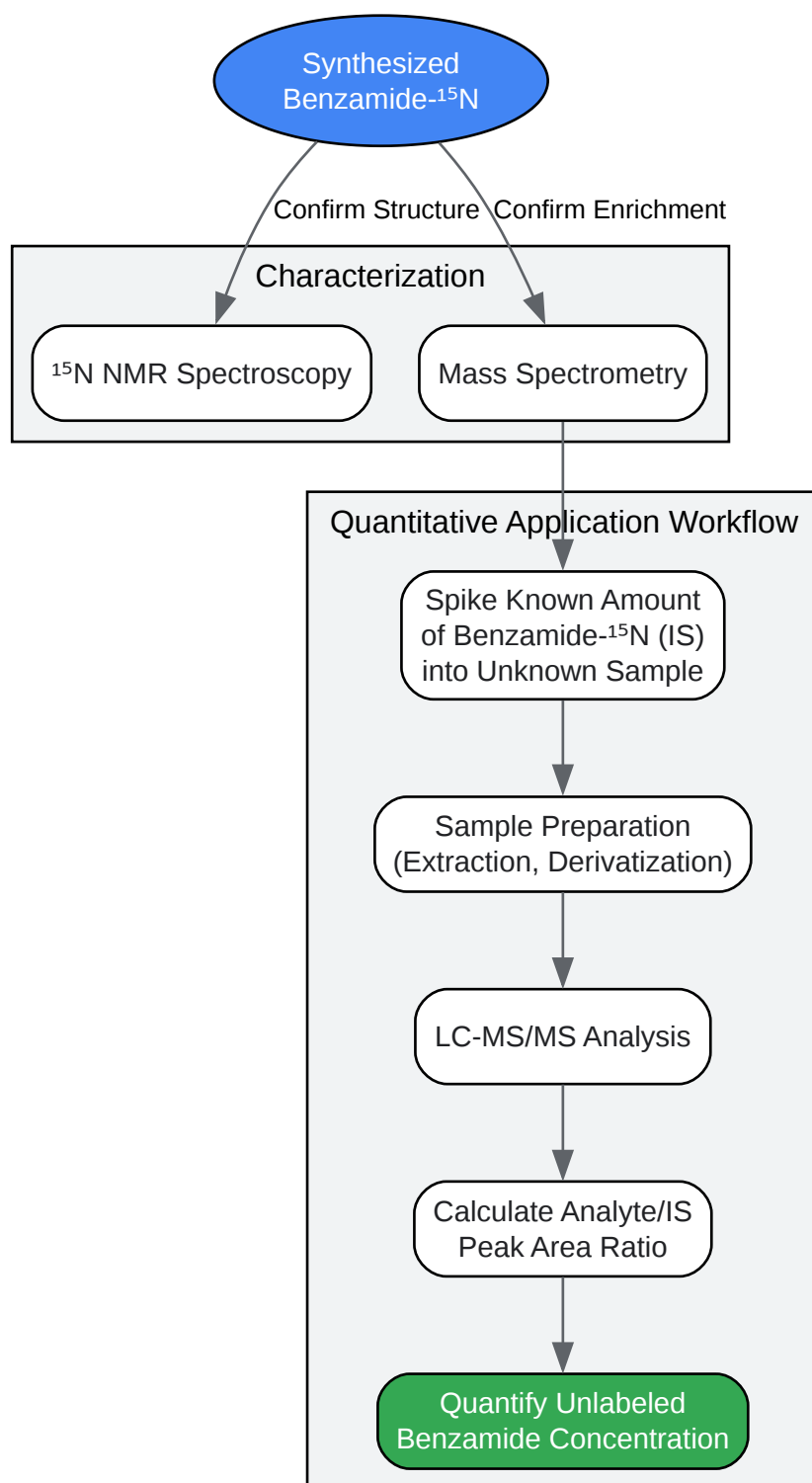
Mass Spectrometry Protocol

Mass spectrometry is used to determine the molecular weight of the labeled compound and to quantify the level of isotopic enrichment.

General Protocol for GC/MS Analysis:

- **Sample Preparation:** Prepare a dilute solution of **Benzamide-15N** in a volatile organic solvent (e.g., acetone, ethyl acetate). For complex matrices, a derivatization step (e.g., using tert-butyldimethylsilyl derivatives) may be necessary to improve volatility and chromatographic properties.[\[12\]](#)
- **Instrumentation:** Use a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an electron impact (EI) ionization source.
- **Chromatography:** Inject the sample onto a suitable GC column (e.g., a nonpolar or medium-polarity column) and run a temperature program that effectively separates the analyte from any impurities.
- **Mass Analysis:**
 - Acquire mass spectra across the elution peak of benzamide.
 - Use selected ion monitoring (SIM) to precisely measure the ion currents for the molecular ion of unlabeled benzamide (m/z 121) and ^{15}N -labeled benzamide (m/z 122).[\[12\]](#)
- **Data Analysis:** Calculate the isotopic enrichment by determining the ratio of the peak areas for the labeled and unlabeled ions, after correcting for the natural abundance of isotopes.

The following diagram outlines a typical workflow for the characterization and use of **Benzamide-15N** as an internal standard.



[Click to download full resolution via product page](#)

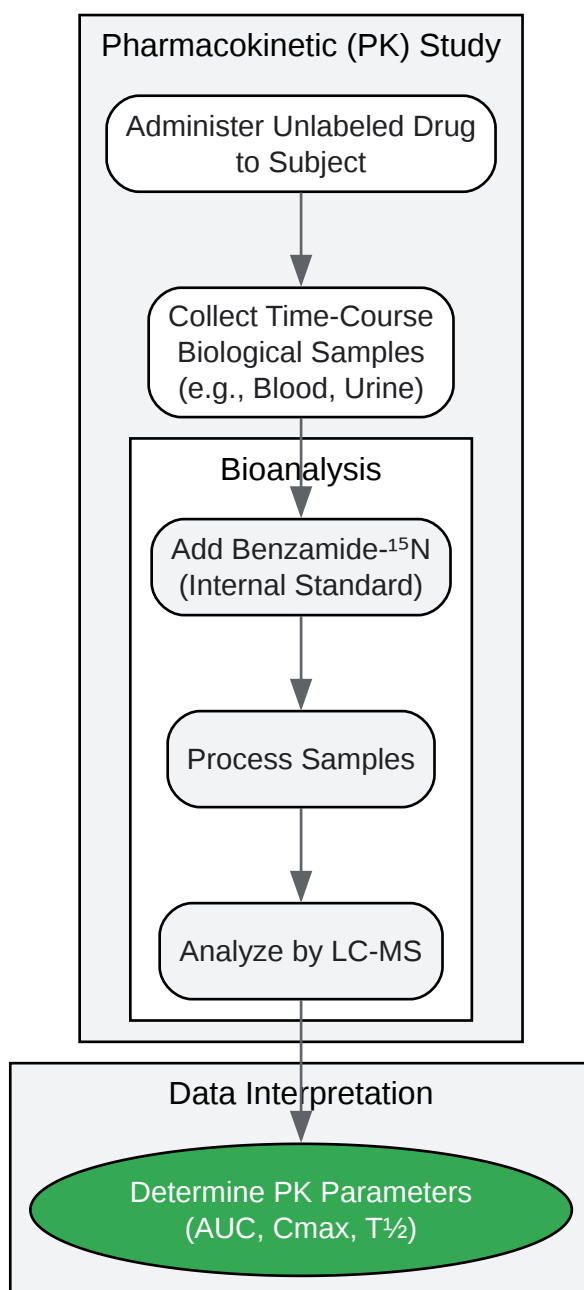
Analytical Workflow for **Benzamide-15N**.

Applications in Research and Drug Development

The primary value of **Benzamide-15N** lies in its application as a tracer and an internal standard. Stable isotope labeling is a preferred method in drug development for quantitative analysis because the labeled standard co-elutes with the analyte and experiences similar matrix effects during extraction and ionization.[6]

- **Internal Standard for Quantification:** **Benzamide-15N** is an ideal internal standard for the quantification of unlabeled benzamide in biological matrices (e.g., plasma, urine) using LC-MS or GC-MS. Its chemical and physical properties are nearly identical to the analyte, but its mass is different by one unit, allowing for clear differentiation.[6]
- **Metabolic Studies:** As a stable isotope-labeled tracer, it can be used in metabolic flux analysis (MFA) and to monitor the metabolic fate of benzamide-containing drugs in vivo.[6] Researchers can track the incorporation and transformation of the ^{15}N label through various metabolic pathways.
- **Enzyme Inhibition Studies:** Benzamide is known to be an inhibitor of poly(ADP-ribose) polymerase (PARP), an enzyme involved in DNA repair.[6] **Benzamide-15N** can be used as a labeled inhibitor in experiments to study enzyme kinetics, binding, and mechanism of action, particularly in complex biological systems where it can be distinguished from other nitrogen-containing molecules.[6]

The diagram below shows the logical role of a ^{15}N -labeled compound like **Benzamide-15N** in a typical pharmacokinetic study.



[Click to download full resolution via product page](#)

Role of **Benzamide-15N** in a Pharmacokinetic Study.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 2. Page loading... [guidechem.com]
- 3. Benzamide - Wikipedia [en.wikipedia.org]
- 4. Benzamide ($\text{C}_6\text{H}_5\text{N}$, 98%+) - Cambridge Isotope Laboratories, NLM-255-1 [isotope.com]
- 5. Benzamide ($\text{C}_6\text{H}_5\text{N}$, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Late-Stage Isotopic Exchange of Primary Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. ntrs.nasa.gov [ntrs.nasa.gov]
- 11. ^{17}O NMR and ^{15}N NMR chemical shifts of sterically-hindered amides: ground-state destabilization in amide electrophilicity - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 12. Measurement of ^{15}N enrichment in multiple amino acids and urea in a single analysis by gas chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Benzamide- ^{15}N : A Technical Guide to Structure, Isotopic Labeling, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123844#benzamide-15n-structure-and-isotopic-labeling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com